

Proper Disposal of N-methylcyclohexanecarboxamide: A Step-by-Step Guide

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Compound of Interest

Compound Name: *N-methylcyclohexanecarboxamide*

Cat. No.: *B3056012*

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For researchers, scientists, and drug development professionals, ensuring the safe disposal of chemical waste is paramount to laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **N-methylcyclohexanecarboxamide**.

Disclaimer: No specific Safety Data Sheet (SDS) for **N-methylcyclohexanecarboxamide** was found. The following procedures are based on best practices for similar chemical compounds. It is crucial to consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **N-methylcyclohexanecarboxamide** is provided below. This information is critical for assessing the potential hazards and determining the appropriate handling and disposal methods.

Property	Value
Molecular Formula	C ₈ H ₁₅ NO
Molecular Weight	141.21 g/mol
CAS Number	6830-84-8
Appearance	No data available
Boiling Point	No data available
Melting Point	No data available
Flash Point	No data available
Solubility	No data available

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **N-methylcyclohexanecarboxamide**.

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure you are wearing appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A lab coat

2. Spill Management: In the event of a spill, follow these procedures:

- Alert personnel in the immediate area.
- For small spills, absorb the material with an inert absorbent such as vermiculite, sand, or commercial sorbent pads.
- Avoid generating dust if the compound is a solid.

- Carefully collect the absorbed material and contaminated debris into a designated, labeled waste container.

3. Waste Collection and Storage:

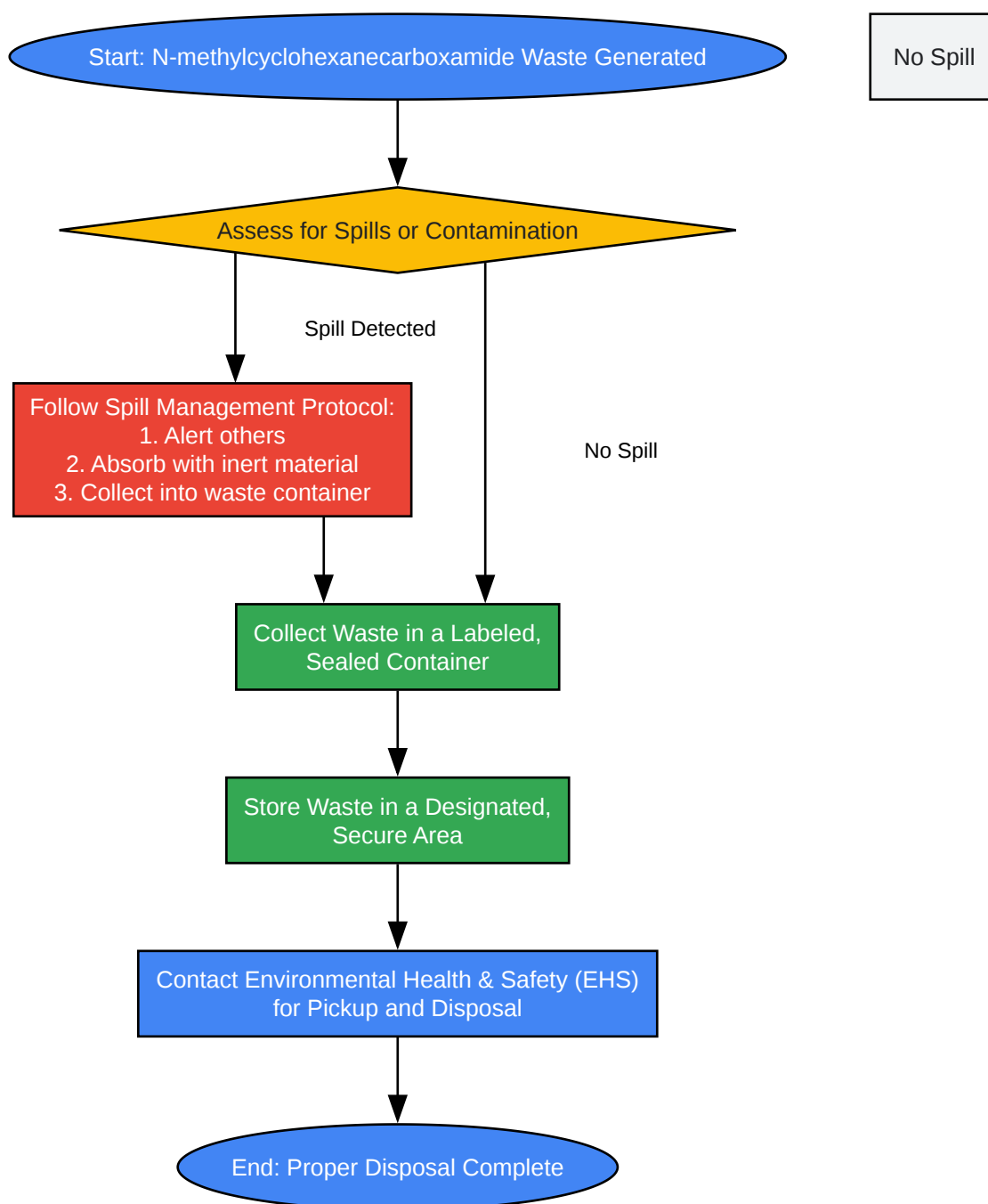
- Place all waste **N-methylcyclohexanecarboxamide** and contaminated materials into a clearly labeled, sealed, and chemically compatible waste container.
- The label should include the chemical name ("**N-methylcyclohexanecarboxamide**"), the date, and any known hazard information.
- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

4. Final Disposal:

- Dispose of the chemical waste through your institution's hazardous waste program.
- Do not dispose of **N-methylcyclohexanecarboxamide** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for chemical waste disposal.^[1]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N-methylcyclohexanecarboxamide**.



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Caption: Workflow for the safe disposal of **N-methylcyclohexanecarboxamide**.

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References

- 1. mu-intel.com [mu-intel.com]
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